

High-Purity (2E)-Hexenoyl-CoA: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: (2E)-Hexenoyl-CoA

Cat. No.: B1245581

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For researchers, scientists, and drug development professionals, high-purity **(2E)-Hexenoyl-CoA** is a critical reagent for investigating cellular metabolism and developing novel therapeutics, particularly in the field of oncology. This intermediate in the mitochondrial fatty acid β -oxidation pathway serves as a key substrate for several enzymes, making it an invaluable tool for enzyme characterization, inhibitor screening, and pathway analysis.

Commercial Suppliers of High-Purity (2E)-Hexenoyl-CoA

Several commercial suppliers offer high-purity **(2E)-Hexenoyl-CoA** for research purposes. While purity specifications should always be confirmed with the supplier via the Certificate of Analysis (CoA) for the specific lot, researchers can typically expect high purity suitable for sensitive enzymatic assays.

Supplier	Product Name	Reported Purity	Catalog Number (Example)
MedchemExpress	(2E)-Hexenoyl-CoA	>98% (based on representative CoA)[1]	HY-W783829[2][3]
Nordic Biosite	(2E)-Hexenoyl-CoA	Information available upon request	Supplier is a distributor for MedchemExpress
Alfa Chemistry	(2E)-Hexenoyl-CoA	CoA provided with purchase[4]	ACM10018936
CORTEX BIOCHEM	(2E)-Hexenoyl-CoA	Information available upon request	Contact for details

Applications in Research and Drug Development

(2E)-Hexenoyl-CoA is a substrate for several key enzymes in fatty acid metabolism, including enoyl-CoA hydratase and acyl-CoA oxidases.[2][3][5] Its primary applications lie in:

- **Enzyme Characterization and Kinetic Studies:** Determining the kinetic parameters (K_m , V_{max} , k_{cat}) of enzymes involved in fatty acid oxidation.
- **High-Throughput Screening (HTS) for Enzyme Inhibitors:** Identifying and characterizing small molecule inhibitors of enzymes that metabolize **(2E)-Hexenoyl-CoA**. Such inhibitors have significant potential in drug development.
- **Metabolic Pathway Analysis:** Studying the flux and regulation of the fatty acid β -oxidation pathway in various physiological and pathological states.
- **Cancer Research:** Investigating the reliance of cancer cells on fatty acid oxidation for survival and proliferation.[6][7][8][9] Targeting enzymes in this pathway is a promising therapeutic strategy.[10][11][12][13]

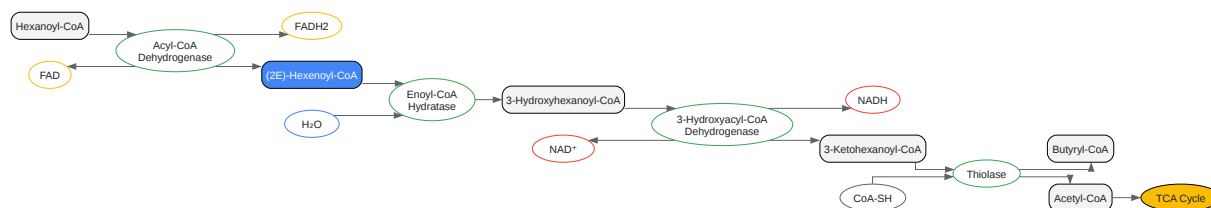
The inhibition of fatty acid oxidation is a key area of interest in cancer drug development. Many cancer cells exhibit metabolic reprogramming and become dependent on FAO for energy

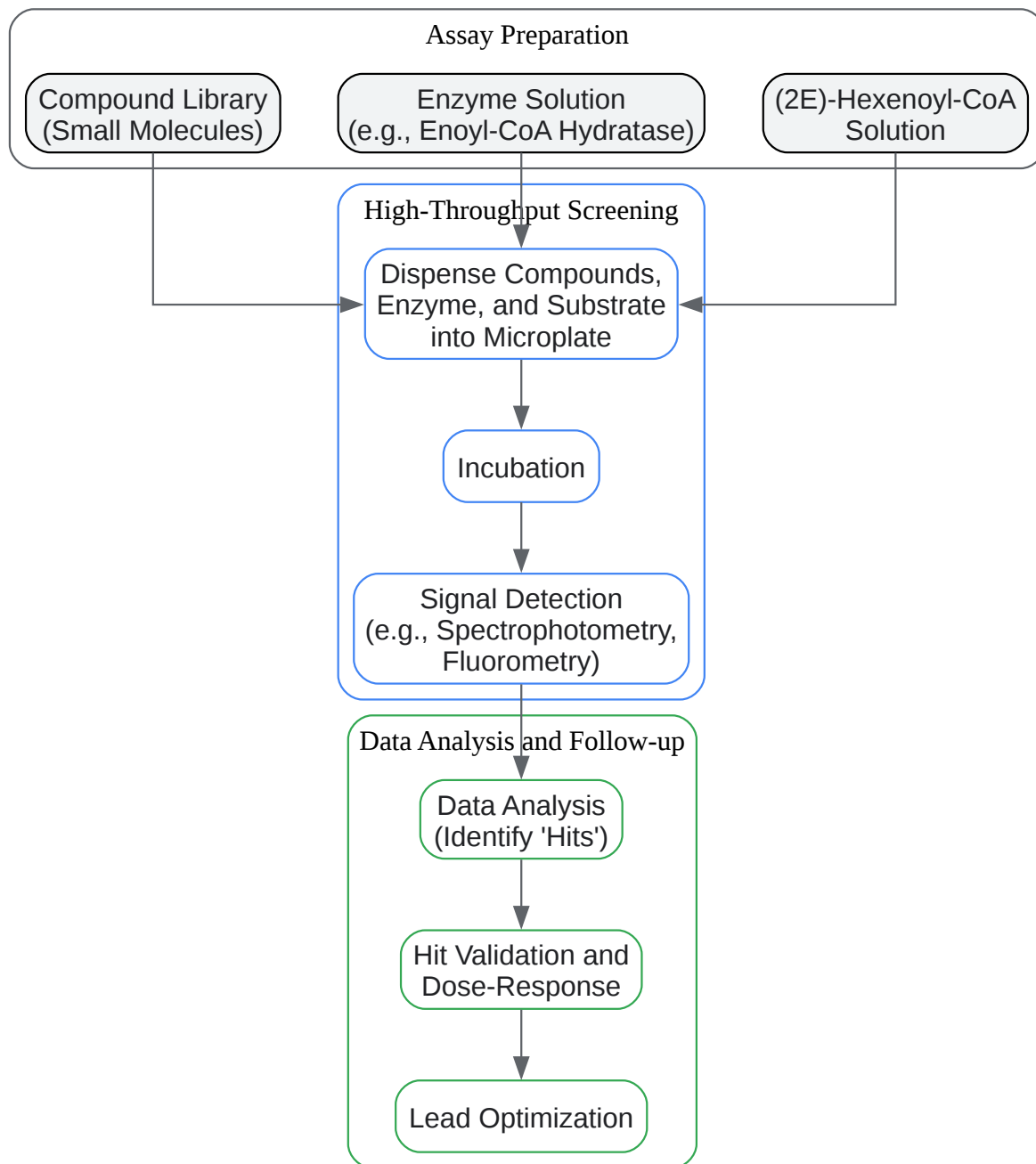
production and to combat metabolic stress.^{[6][8][11]} Therefore, enzymes that utilize **(2E)-Hexenoyl-CoA** are attractive targets for therapeutic intervention.

Signaling Pathways and Experimental Workflows

Fatty Acid β -Oxidation Pathway

The diagram below illustrates the central role of **(2E)-Hexenoyl-CoA** in the mitochondrial fatty acid β -oxidation spiral.





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